

# Bonvalotidine A: A Technical Guide to its Discovery, Natural Sources, and Isolation

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## Compound of Interest

Compound Name: *Bonvalotidine A*

Cat. No.: *B15094012*

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## Abstract

**Bonvalotidine A** is a lycoctonine-type C19-diterpenoid alkaloid of significant interest due to its complex chemical structure. This document provides a comprehensive overview of the discovery, natural sources, and isolation of **Bonvalotidine A**. It is intended to serve as a technical guide for researchers, offering detailed insights into the initial identification and extraction of this natural compound. While the complete experimental protocol from the seminal discovery paper is not fully accessible, this guide synthesizes all available information to support further scientific inquiry. At present, specific studies on the biological activity and associated signaling pathways of **Bonvalotidine A** have not been reported in publicly accessible literature.

## Discovery and Natural Source

**Bonvalotidine A** was first discovered and isolated in 2006 by a team of researchers from the Department of Chemistry of Medicinal Natural Products at Sichuan University in China. The discovery was the result of a phytochemical investigation into the chemical constituents of the roots of *Delphinium bonvalotii* Franch., a plant belonging to the Ranunculaceae family. This plant is an endemic species in China and has been used in traditional medicine.

The initial study led to the isolation of three new lycoctonine-type C19-diterpenoid alkaloids, namely **Bonvalotidine A**, Bonvalotidine B, and Bonvalotidine C, alongside sixteen previously

known alkaloids. The structural elucidation of **Bonvalotidine A** was accomplished through extensive spectral analysis, including 1D and 2D Nuclear Magnetic Resonance (NMR) spectroscopy and mass spectrometry, as well as by chemical methods. The molecular structure was later confirmed by X-ray crystallography of its acetone solvate in a 2010 study.[1]

Natural Source:

- Genus: Delphinium
- Species: Delphinium bonvalotii Franch.
- Plant Part: Roots

## Physicochemical Properties

A summary of the key physicochemical properties of **Bonvalotidine A** is presented in the table below.

Property	Data
Chemical Formula	C <sub>27</sub> H <sub>41</sub> NO <sub>8</sub>
Molecular Weight	507.62 g/mol
Type of Alkaloid	Lycotoniine-type C19-diterpenoid alkaloid
Appearance	Not reported in detail
Spectroscopic Data	<sup>1</sup> H and <sup>13</sup> C NMR data available

## Experimental Protocols

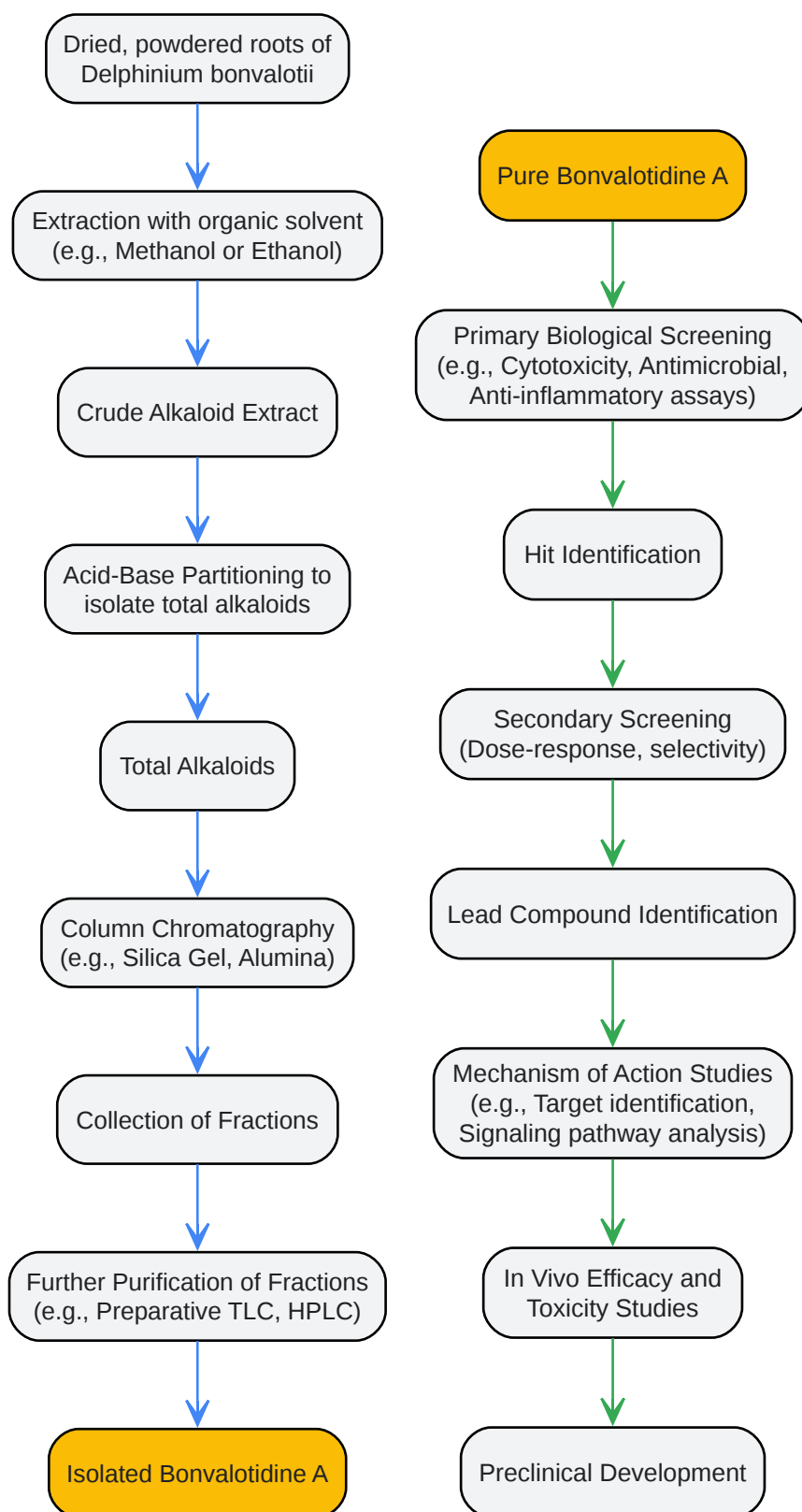
While the full, detailed experimental protocol from the original 2006 publication by He et al. is not publicly available, this section outlines the general methodology for the isolation and structural elucidation of **Bonvalotidine A** based on available information.

## Plant Material Collection and Preparation

The roots of *Delphinium bonvalotii* Franch. were collected and presumably dried and pulverized before extraction. The specific location and time of collection would have been documented to ensure reproducibility.

## Extraction and Isolation

A general workflow for the extraction and isolation of diterpenoid alkaloids from *Delphinium* species is as follows. It is important to note that specific details such as solvent volumes, column dimensions, and elution gradients for **Bonvalotidine A** are not available.



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## References

- 1. Bonvalotidine A acetone solvate from Delphinium bonvalotii Franch - PMC [pmc.ncbi.nlm.nih.gov]
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